

# Solubility of (2,2')-Furildioxime in different solvents

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## Compound of Interest

Compound Name: (2,2')-Furildioxime

CAS No.: 522-27-0

Cat. No.: B607570

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An In-depth Technical Guide to the Solubility of **(2,2')-Furildioxime**

## Abstract

**(2,2')-Furildioxime**, a potent chelating agent, is a compound of significant interest in analytical chemistry, materials science, and pharmaceutical development. Its utility, however, is fundamentally governed by its solubility characteristics in various media. This technical guide provides a comprehensive overview of the solubility of **(2,2')-Furildioxime**, designed for researchers, scientists, and drug development professionals. We delve into the theoretical principles dictating its solubility, present a consolidated profile of its known solubility in aqueous and organic solvents, and offer a detailed, field-proven experimental protocol for its precise determination. This document is structured to empower researchers with both the foundational knowledge and the practical tools necessary to effectively work with **(2,2')-Furildioxime**, ensuring the reliability and reproducibility of their experimental outcomes.

## Introduction to (2,2')-Furildioxime

**(2,2')-Furildioxime**, also known as  $\alpha$ -Furil dioxime, is an organic compound with the chemical formula  $C_{10}H_8N_2O_4$ . Structurally, it is characterized by two furan rings and two oxime functional

groups, which are responsible for its remarkable ability to form stable complexes with a variety of metal ions.[1] This chelating property makes it an invaluable reagent for the spectrophotometric determination of metals such as nickel, palladium, and copper.[2]

Beyond its analytical applications, the unique structure of **(2,2')-Furildioxime** makes it a candidate for synthesis of more complex molecules and for evaluation in biological systems.[1] However, its effectiveness in any application—be it as an analytical reagent, a synthetic precursor, or a potential therapeutic agent—is critically dependent on its ability to be dissolved in an appropriate solvent. Poor or misunderstood solubility can lead to inaccurate measurements, failed syntheses, and poor bioavailability.[3][4] This guide serves as a foundational resource for understanding and experimentally determining the solubility of this versatile compound.

## Theoretical Principles of Solubility

The solubility of a compound is governed by the interplay of intermolecular forces between the solute (**(2,2')-Furildioxime**) and the solvent. The principle of "like dissolves like" is the cornerstone of solubility prediction.

- **Polarity and Molecular Structure:** **(2,2')-Furildioxime** possesses both polar and non-polar characteristics. The oxime groups (-NOH) are polar and capable of acting as both hydrogen bond donors and acceptors. The furan rings, while containing a polar ether oxygen, contribute significant non-polar character due to their carbon-rich structure. This amphiphilic nature suggests that its solubility will be highly dependent on the solvent's own polarity.
- **Hydrogen Bonding:** The ability to form hydrogen bonds is a primary driver of solubility in protic solvents like water and alcohols. The two oxime groups on **(2,2')-Furildioxime** are key to this interaction.
- **Octanol-Water Partition Coefficient (Log P):** The calculated Log P value for **(2,2')-Furildioxime** is 1.929.[5] This positive value indicates that the compound is moderately lipophilic (fat-soluble), suggesting it will favor non-polar organic solvents over water.
- **Aqueous Solubility (Log S):** The calculated logarithm of the water solubility (Log S) is -9.20 (in mol/L), which predicts extremely low intrinsic solubility in water.[5] This is consistent with

its lipophilic character and the general behavior of dioxime compounds, which often form water-insoluble complexes.

## Solubility Profile of (2,2')-Furildioxime

Precise quantitative solubility data for (2,2')-Furildioxime is not extensively documented across a wide range of solvents in publicly available literature. The information that exists is largely qualitative. This highlights the importance for researchers to determine solubility experimentally for their specific solvent systems and conditions. The table below consolidates the available qualitative data.

Solvent	Type	Reported Solubility	Citation(s)
Water	Polar Protic	Practically Insoluble (Calculated)	[5]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Soluble / Slightly Soluble	[6]
Ethanol	Polar Protic	Very Soluble	[7]
Diethyl Ether	Polar Aprotic	Very Soluble	[7]
Methanol	Polar Protic	Slightly Soluble	[6]
Acetone	Polar Aprotic	Slightly Soluble	[6]
Benzene	Non-polar	Slightly Soluble	[7]
Petroleum Ether	Non-polar	Slightly Soluble	[7]

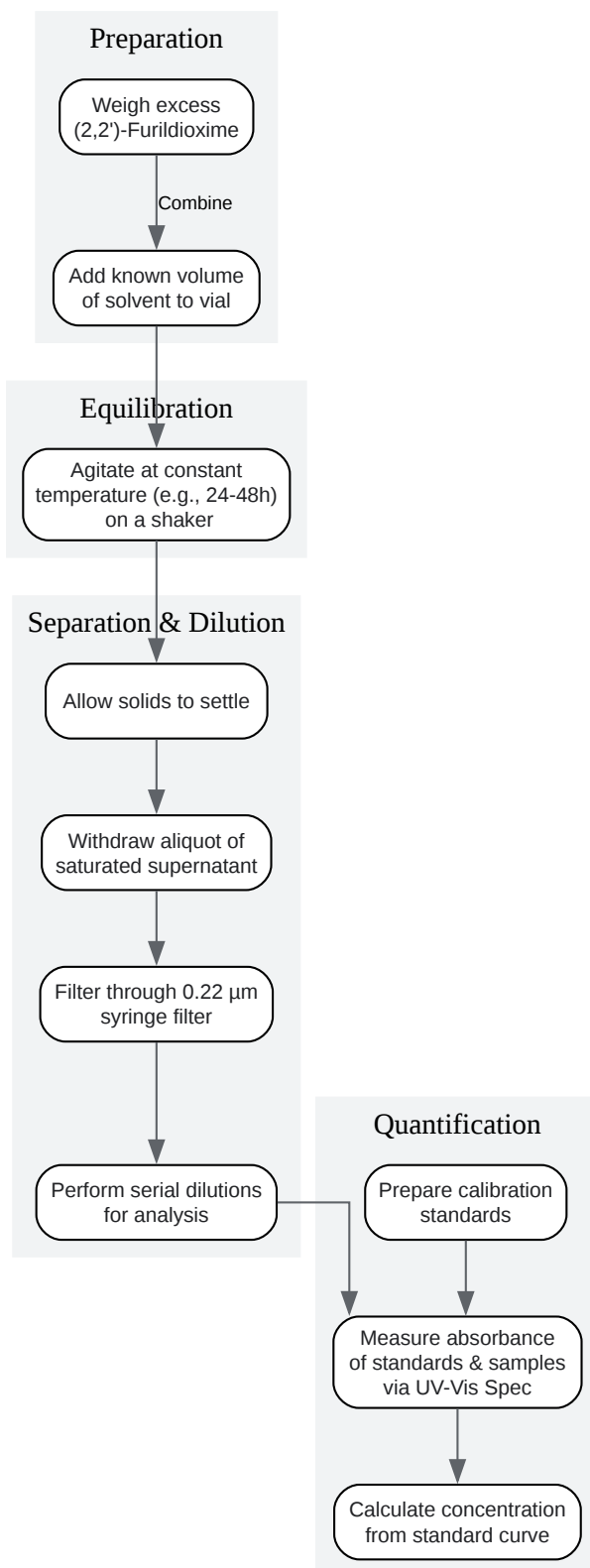
## Experimental Determination of Solubility

For applications requiring precise concentrations, experimental determination of solubility is essential. The Equilibrium Shake-Flask method is a robust and widely accepted technique for measuring thermodynamic solubility.[8][9]

## Principle of the Method

The shake-flask method involves agitating an excess amount of the solid compound in the solvent of interest for a prolonged period until equilibrium is achieved.[10] At equilibrium, the solution is saturated, and any undissolved solid remains. The saturated supernatant is then carefully separated and filtered, and the concentration of the dissolved compound is measured using a suitable analytical technique, such as UV-Vis Spectrophotometry.[3][9]

## Experimental Workflow Diagram



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## Sources

- [1. alpha Furildioxime | C10H10N2O5 | CID 137091147 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. chemwhat.com \[chemwhat.com\]](#)
- [3. Shake-Flask Aqueous Solubility assay \(Kinetic solubility\) \[protocols.io\]](#)
- [4. Shake-Flask Solubility Assay - Enamine \[enamine.net\]](#)
- [5. Furil dioxime \(CAS 522-27-0\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [6. ALPHA-FURIL DIOXIME CAS#: 23789-34-6 \[m.chemicalbook.com\]](#)
- [7. ALPHA-FURIL DIOXIME | 23789-33-5 \[chemicalbook.com\]](#)
- [8. enamine.net \[enamine.net\]](#)
- [9. mdpi.com \[mdpi.com\]](#)
- [10. bioassaysys.com \[bioassaysys.com\]](#)
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